

Analytical Methods for the Determination of Diisodecyl Adipate (DIDA)

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Compound of Interest

Compound Name: Diisodecyl adipate

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Diisodecyl adipate (DIDA) is a high molecular weight plasticizer used in various industrial and consumer products to impart flexibility and durability, particularly at low temperatures.^{[1][2]} Its applications range from PVC products and food packaging materials to personal care products where it functions as an emollient.^{[2][3][4]} Due to its potential for migration into food, the environment, and its contact with humans, robust and sensitive analytical methods are crucial for its accurate determination in various matrices.^[5] This document provides detailed application notes and protocols for the analysis of DIDA using modern chromatographic techniques.

Analytical Techniques

The primary analytical methods for the determination of **Diisodecyl adipate** involve chromatography coupled with mass spectrometry, which offers high selectivity and sensitivity. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) are the most commonly employed techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of semi-volatile compounds like DIDA. For complex matrices, coupling GC with a triple quadrupole mass spectrometer (GC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode provides enhanced selectivity and sensitivity.[\[6\]](#)

Experimental Protocol: GC-MS/MS for DIDA in Polymers (e.g., Medical Infusion Sets)

This protocol is adapted from a validated method for the quantitative determination of plasticizers in medical devices.[\[6\]](#)

1. Sample Preparation (Solvent Extraction with Polymer Dissolution)

- Accurately weigh approximately 50 mg of the polymer sample.
- Dissolve the sample in a suitable solvent such as tetrahydrofuran (THF).
- Precipitate the polymer by adding an anti-solvent like hexane.
- Filter the solution to remove the precipitated polymer.
- The resulting filtrate containing DIDA and other plasticizers is then ready for GC-MS/MS analysis.

2. GC-MS/MS Instrumental Parameters

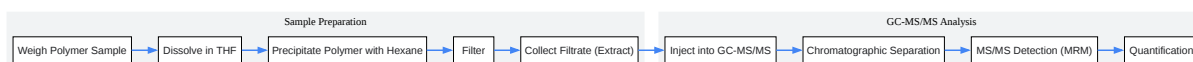
- Gas Chromatograph: Agilent 7890B GC System (or equivalent)
- Mass Spectrometer: Agilent 7000D Triple Quadrupole MS (or equivalent)
- Column: HP-5ms Ultra Inert (30 m x 0.25 mm, 0.25 μ m) or equivalent
- Injection Volume: 1 μ L (splitless)
- Inlet Temperature: 280°C
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 min

- Ramp 1: 20°C/min to 200°C
- Ramp 2: 5°C/min to 280°C
- Ramp 3: 20°C/min to 300°C, hold for 5 min
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Ion Source: Electron Ionization (EI) at 70 eV
- MS/MS Transitions (MRM):
 - For Diisodecyl phthalate (used as a reference for a similar high molecular weight plasticizer), a precursor ion of m/z 307 was selected.[6] For DIDA, the molecular ion or a characteristic fragment ion should be selected as the precursor ion, and product ions should be determined by infusion experiments.

Data Presentation: GC-MS/MS Method Performance

Parameter	Value	Reference
Recovery	91.8–122%	[6]
Relative Standard Deviation (RSD)	1.8–17.8%	[6]
Limit of Quantification (LOQ)	54.1 to 76.3 ng/g	[6]
Linearity (Correlation Coefficient)	>0.99	[7]

Workflow for GC-MS/MS Analysis of DIDA in Polymers



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Caption: Workflow for DIDA analysis in polymers by GC-MS/MS.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is particularly suitable for the analysis of high molecular weight and less volatile plasticizers like DIDA.[8] Atmospheric Pressure Chemical Ionization (APCI) is a common ionization source used for this purpose, as it provides good sensitivity and specific fragmentation.[8]

Experimental Protocol: LC-APCI-MS for DIDA in Environmental Samples (e.g., Dust)

This protocol is based on a method developed for the determination of various plasticizers in indoor dust.[8]

1. Sample Preparation (Ultrasonic Extraction)

- Accurately weigh approximately 50 mg of the dust sample into a glass vial.
- Add a suitable solvent, such as a mixture of isopropanol and n-heptane.
- Extract the sample in an ultrasonic bath for 15 minutes.
- Centrifuge the sample to separate the solid particles.
- Transfer the supernatant to a clean vial and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of acetonitrile for LC-MS analysis.

2. LC-APCI-MS Instrumental Parameters

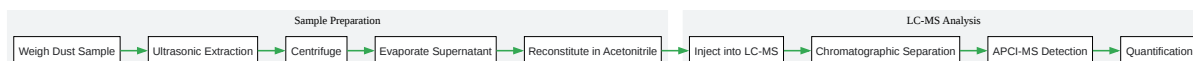
- Liquid Chromatograph: Waters Alliance 2695 (or equivalent)
- Mass Spectrometer: Micromass ZMD single quadrupole MS (or equivalent) with an APCI source
- Column: A suitable reversed-phase column (e.g., C18)

- Mobile Phase: A gradient of acetonitrile and water
- Flow Rate: 0.2 mL/min
- Injection Volume: 10 µL
- APCI Source Parameters:
 - Corona Voltage: 3.5 kV
 - Cone Voltage: 30 V
 - Source Temperature: 120°C
 - APCI Probe Temperature: 450°C
- Detection: The molecular ion (M+H)⁺ is typically used for quantification.

Data Presentation: LC-APCI-MS Method Performance

Parameter	Value	Reference
Recovery	105% to 130%	[8]
Repetitive RSD	3% to 16%	[8]
Limit of Determination	1 µg/g to 150 µg/g	[8]

Workflow for LC-MS Analysis of DIDA in Dust



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Caption: Workflow for DIDA analysis in dust samples by LC-MS.

Summary of Analytical Methods

The choice of analytical method for the determination of **Diisodecyl adipate** depends on the sample matrix and the required sensitivity. The table below summarizes the key features of the described techniques.

Technique	Sample Matrix	Key Advantages	Typical LOQ
GC-MS/MS	Polymers, Medical Devices	High selectivity and sensitivity, especially with MRM.	54.1 to 76.3 ng/g[6]
LC-APCI-MS	Environmental Samples (Dust), Food	Suitable for high molecular weight, less volatile compounds.	1 to 150 µg/g[8]

Conclusion

The analytical methods detailed in these application notes provide robust and reliable approaches for the determination of **Diisodecyl adipate** in a variety of matrices. For polymeric materials, GC-MS/MS offers excellent performance, while LC-MS with APCI is well-suited for environmental and food samples. Proper sample preparation is critical to achieving accurate and precise results. Researchers, scientists, and drug development professionals can utilize these protocols as a starting point for developing and validating their own methods for DIDA analysis.

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